

# Technical Guide: Solubility and Stability Profile of Acerinol

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## Compound of Interest

Compound Name: *Acerinol*  
CAS No.: 19902-53-5  
Cat. No.: B605124

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Audience: Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a comprehensive overview of the physicochemical properties of **Acerinol**, focusing on its solubility and stability characteristics. The data presented herein is critical for the formulation development, manufacturing, and regulatory submission of **Acerinol**-based drug products. Detailed experimental protocols and visual workflows are provided to ensure reproducibility and clarity.

## Solubility Profile of Acerinol

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability. The following section details the solubility of **Acerinol** in various pharmaceutically relevant solvents and across a range of pH values.

## Quantitative Solubility Data

The equilibrium solubility of **Acerinol** was determined at ambient temperature ( $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ ).

Table 1: Solubility of **Acerinol** in Various Solvents

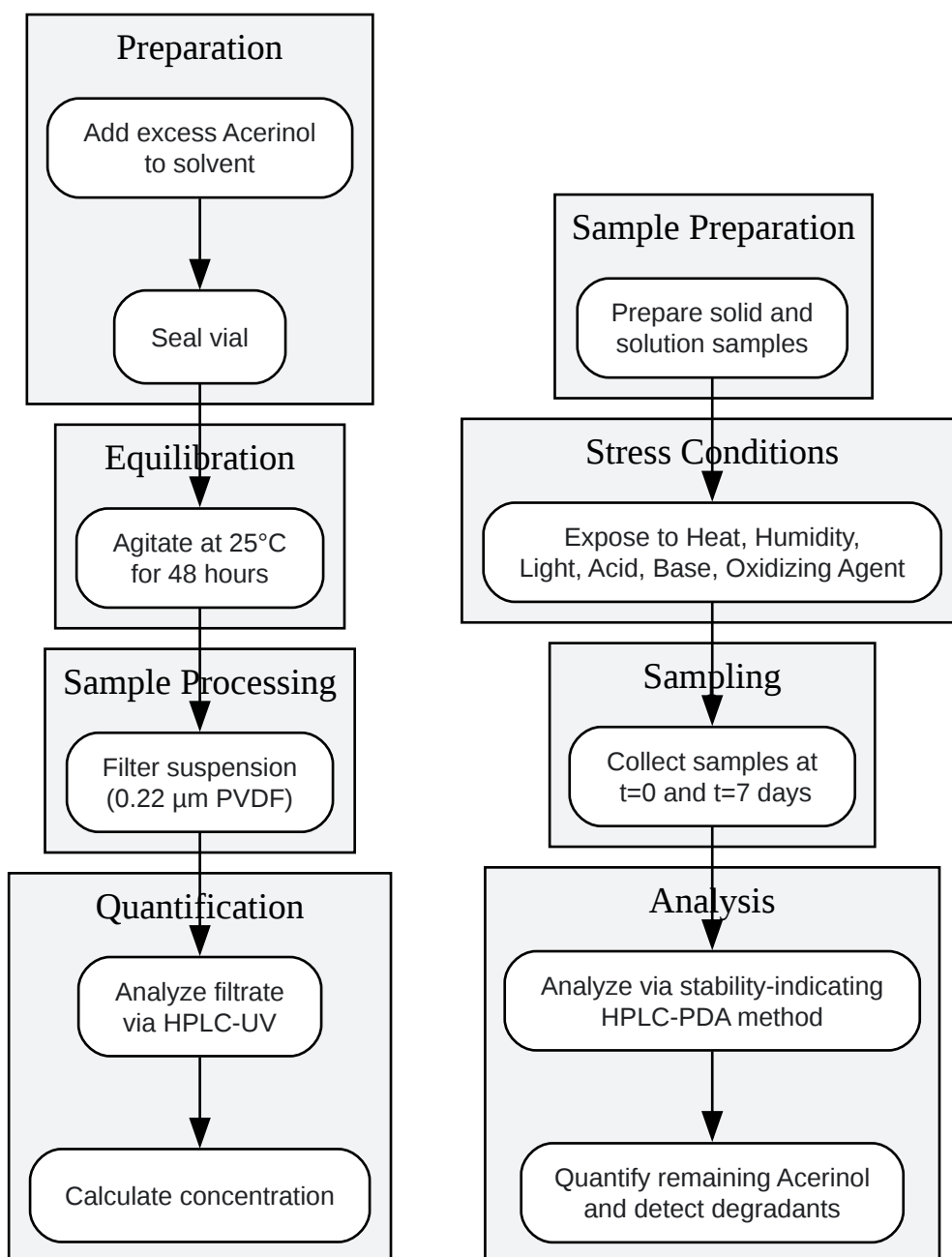
Solvent System	Solubility (mg/mL)	Classification
Deionized Water	0.015	Practically Insoluble
Phosphate Buffered Saline (pH 7.4)	0.020	Practically Insoluble
0.1 N HCl (pH 1.2)	0.012	Practically Insoluble
0.1 N NaOH (pH 13)	2.5	Slightly Soluble
Ethanol	15.8	Soluble
Propylene Glycol	22.5	Soluble
PEG 400	55.0	Freely Soluble
Dimethyl Sulfoxide (DMSO)	> 200	Very Soluble

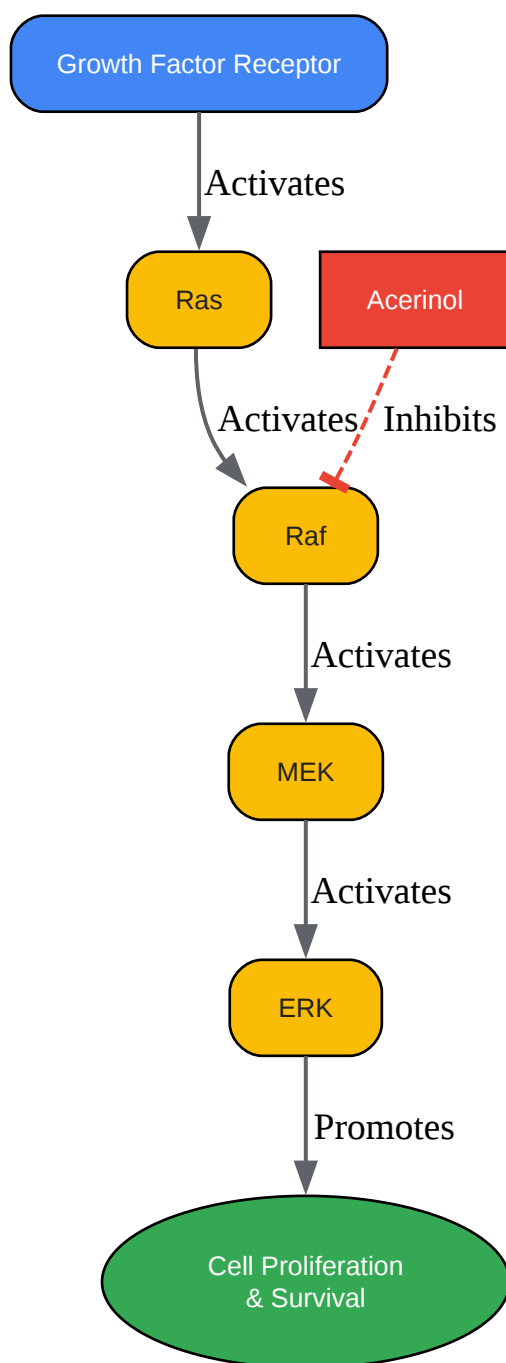
## Experimental Protocol: Shake-Flask Solubility Method

The solubility of **Acerinol** was determined using the established shake-flask method.

- **Preparation:** An excess amount of **Acerinol** was added to 5 mL of the selected solvent in a sealed glass vial.
- **Equilibration:** The vials were agitated in a temperature-controlled shaker bath at 25°C for 48 hours to ensure equilibrium was reached.
- **Sample Processing:** The resulting suspension was filtered through a 0.22 µm PVDF syringe filter to remove undissolved solids.
- **Quantification:** The concentration of **Acerinol** in the filtrate was determined by a validated High-Performance Liquid Chromatography (HPLC) method with UV detection at 280 nm.
- **Replicates:** Each determination was performed in triplicate, and the mean value is reported.

## Solubility Testing Workflow





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- To cite this document: BenchChem. [Technical Guide: Solubility and Stability Profile of Acerinol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b605124/docs#technical-guide-solubility-and-stability-profile-of-acerinol>]

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